

Personal protective equipment for handling Tnik-IN-4

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Compound of Interest

Compound Name: Tnik-IN-4

Cat. No.: B15141607

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Essential Safety and Handling Guide for Tnik-IN-4

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This document provides crucial safety and logistical information for the handling and disposal of **Tnik-IN-4**, a potent Traf2- and Nck-interacting protein kinase (TNIK) inhibitor.^[1]

Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this research compound.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Tnik-IN-4** is not publicly available, its nature as a potent small molecule kinase inhibitor necessitates cautious handling. The following PPE is mandatory when handling **Tnik-IN-4** in solid or solution form, based on safety protocols for similar compounds.^[2]

Recommended Personal Protective Equipment (PPE)

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	Chemotherapy-rated gloves (ASTM D6978) are recommended.[3] A disposable, back-closing gown is preferred.[3] ANSI Z87.1 certified.[3]
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	Change gloves immediately if contaminated. Back-closing with knit cuffs. Provides a full seal around the eyes. Recommended in addition to goggles. A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	Chemotherapy-rated gloves. Impermeable to liquids. Protect against splashes.
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	Heavy-duty, chemical-resistant gloves.

Experimental Protocols

Receiving and Storage

Upon receipt, immediately inspect the container for any signs of damage or leakage. **Tnik-IN-4** is typically stored at -20°C or -80°C to maintain stability. Confirm the recommended storage conditions on the product vial or datasheet and store it in a clearly labeled, designated, and secure location away from incompatible materials.

Preparation of Stock Solutions

All handling of solid **Tnik-IN-4** and the preparation of solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare a designated work area within the fume hood with absorbent, disposable bench paper.
- **Equilibration:** Allow the vial of **Tnik-IN-4** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Use a precision balance inside the fume hood. Handle the solid compound with care to avoid generating dust. Use dedicated spatulas and weighing boats.
- **Solvent Addition:** Slowly add the desired solvent (e.g., DMSO) to the vial containing the solid **Tnik-IN-4** to avoid splashing.
- **Dissolution:** Securely cap the vial and vortex or sonicate as needed to ensure the compound is fully dissolved.
- **Aliquoting:** It is recommended to aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.
- **Labeling:** Clearly label all vials with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- **Storage of Solutions:** Store stock solutions at -20°C or -80°C as recommended to maintain stability.

Spill Management

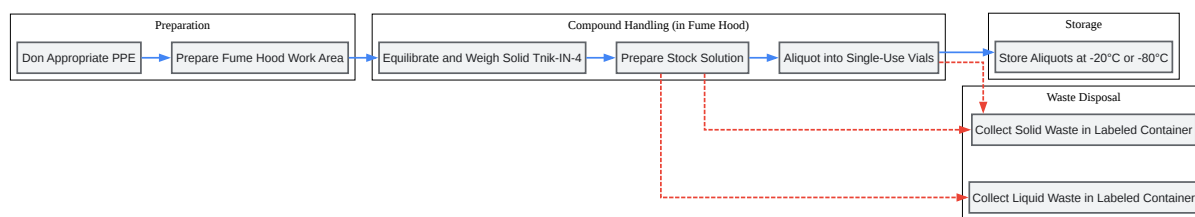
In the event of a spill, evacuate the area of all personnel and ensure the area is well-ventilated. For personal protection during cleanup, refer to the PPE recommendations. Cover drains and collect the spilled material, then dispose of it as hazardous chemical waste.

Disposal Plan

All waste materials contaminated with **Tnik-IN-4** must be disposed of as hazardous chemical waste.

- **Solid Waste:** This includes empty vials, contaminated gloves, pipette tips, and any other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **Tnik-IN-4** in a designated, sealed, and clearly labeled hazardous waste container.

Visual Workflow for Safe Handling of Tnik-IN-4



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Caption: Workflow for the safe handling of **Tnik-IN-4** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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